

A Technical Guide to the Physical Properties of 2,3-Butanedithiol

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Compound of Interest

Compound Name: 2,3-Butanedithiol

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical properties of **2,3-Butanedithiol** (CAS RN: 4532-64-3), also known as 2,3-dimercaptobutane. The information is curated for professionals in research, scientific, and drug development fields, with a focus on delivering precise data and methodologies.

Core Physical Properties

The physical characteristics of **2,3-Butanedithiol** are fundamental to its application in various chemical and pharmaceutical contexts. A summary of its key quantitative data is presented below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C4H10S2	PubChem[1], ChemicalBook
Molecular Weight	122.25 g/mol	PubChem[1], ChemicalBook, NIST WebBook[2]
Boiling Point	86-87 °C at 50 mmHg	PubChem[1], ChemicalBook, The Good Scents Company[3]
69-70 °C at 28 mmHg	The Good Scents Company[3]	
Density	0.995 g/mL at 25 °C	ChemicalBook
0.997 g/mL at 20 °C	PubChem[1]	
1.030 to 1.034 g/mL at 20 °C	The Good Scents Company[3]	
Refractive Index	1.5194 at 20 °C/D	ChemicalBook
1.517-1.527	PubChem[1]	
1.51800 to 1.52200 at 20 °C	The Good Scents Company[3]	
Solubility	Insoluble in water	PubChem[1], The Good Scents Company[3]
Soluble in alcohol and fats	PubChem[1], The Good Scents Company[3]	
Vapor Pressure	2.149 mmHg at 25 °C (estimated)	The Good Scents Company[3]
Flash Point	126 °F (52.22 °C) TCC	The Good Scents Company[3]

Experimental Protocols

The following sections detail the general methodologies for determining the key physical properties of a liquid compound like **2,3-Butanedithiol**. These represent standard laboratory practices.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a substance like **2,3-Butanedithiol**, which has a relatively high boiling point, vacuum distillation is often employed to prevent decomposition.

Methodology:

- **Apparatus Setup:** A distillation apparatus is assembled, including a round-bottom flask, a condenser, a receiving flask, and a thermometer. For vacuum distillation, a vacuum pump and a manometer are connected to the system.
- **Sample Preparation:** A small volume of **2,3-Butanedithiol** is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
- **Distillation:** The apparatus is evacuated to the desired pressure (e.g., 50 mmHg). The flask is then heated gently.
- **Data Collection:** The temperature at which the liquid boils and a steady stream of distillate is collected is recorded as the boiling point at that specific pressure.

Determination of Density

Density is the mass per unit volume of a substance. The density of a liquid can be determined using a pycnometer or a digital density meter.

Methodology (using a pycnometer):

- **Pycnometer Calibration:** A clean, dry pycnometer of a known volume is weighed empty. It is then filled with a reference substance of known density (e.g., deionized water) at a specific temperature, and weighed again. The exact volume of the pycnometer is calculated.
- **Sample Measurement:** The pycnometer is emptied, dried, and then filled with **2,3-Butanedithiol** at the same temperature.
- **Calculation:** The pycnometer containing the sample is weighed. The mass of the **2,3-Butanedithiol** is determined by subtracting the mass of the empty pycnometer. The density is then calculated by dividing the mass of the sample by the volume of the pycnometer.

Determination of Refractive Index

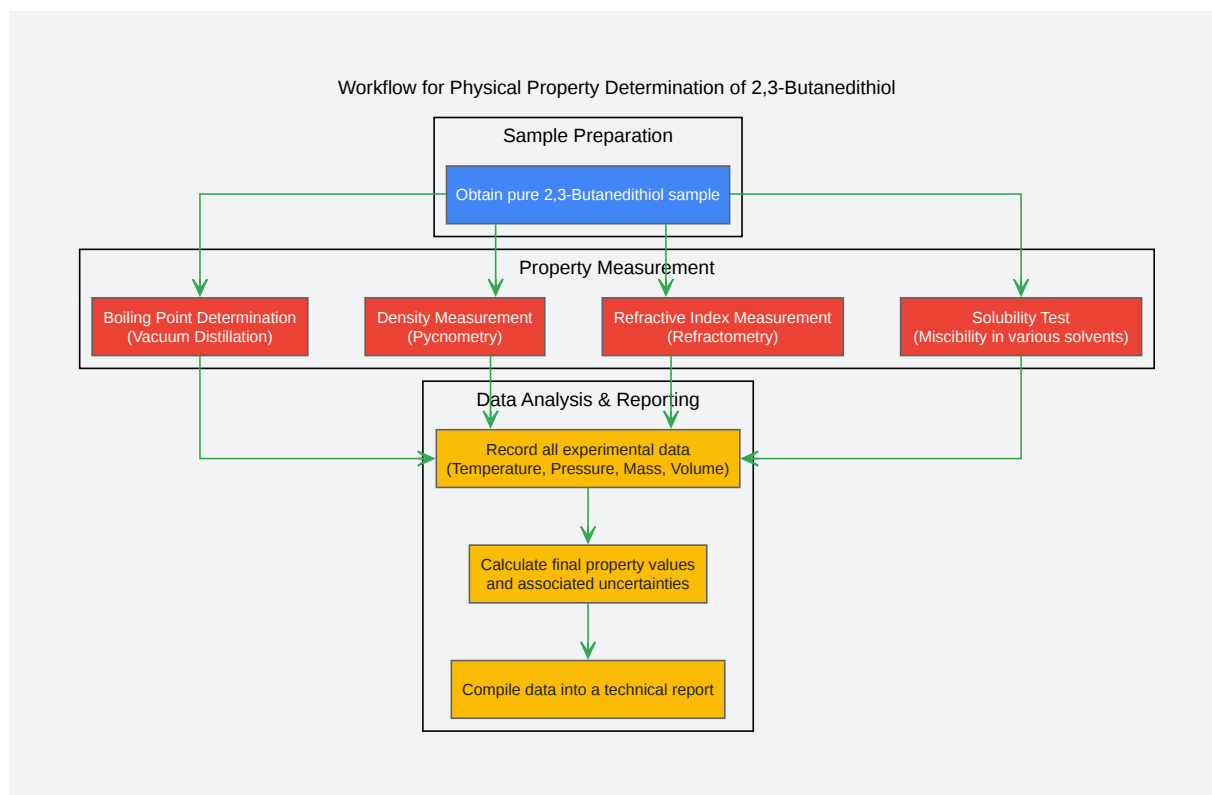
The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property of a substance and is temperature-dependent.

Methodology (using a refractometer):

- **Instrument Calibration:** The refractometer is calibrated using a standard with a known refractive index (e.g., distilled water).
- **Sample Application:** A few drops of **2,3-Butanedithiol** are placed on the prism of the refractometer.
- **Measurement:** The prism is closed, and the instrument is adjusted until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- **Reading:** The refractive index is read directly from the instrument's scale. The temperature at which the measurement is taken is also recorded.

Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the key physical properties of **2,3-Butanedithiol**.



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Caption: Logical workflow for determining the physical properties of **2,3-Butanedithiol**.

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